

how is 1-Tetradecanol produced industrially

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Compound Focus: 1-Tetradecanol

CAS No.: 112-72-1

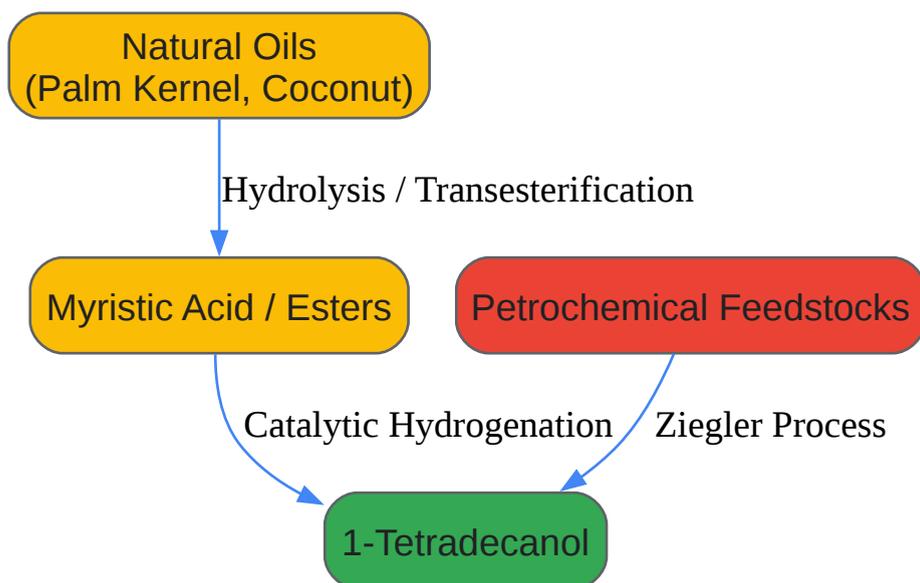
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Detailed Production Methodologies

Traditional Chemical Synthesis

The predominant industrial method involves the **hydrogenation of myristic acid or its esters**, which are derived from natural sources like palm kernel oil and coconut oil [1]. The process can be summarized as follows:



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Figure 1: The primary industrial routes for producing **1-Tetradecanol** involve processing natural oils or petrochemicals.

Advanced Bio-Production Protocol

A 2018 study demonstrated high-level production of **1-Tetradecanol** using a recombinant *E. coli* system [2] [3]. The core protocol involves:

- **Strain Engineering:** A dysfunctional operon in *Marinobacter aquaeolei* VT8, which contains the genes for the key enzyme **CYP153A monooxygenase**, was repaired. This enzyme has high regioselectivity for terminal hydroxylation and low overoxidation activity [2].
- **Co-expression of AlkL:** The alkane membrane facilitator **AlkL** from *Pseudomonas putida* GP01 was co-expressed to increase the uptake of the alkane substrate (tetradecane) into the bacterial cells [2].
- **Fed-Batch Biotransformation:**
 - The engineered *E. coli* strain was cultivated in a bioreactor.
 - The alkane substrate (**tetradecane**) was fed to the culture.
 - The expression of the CYP153A operon and AlkL was induced.
 - The culture was maintained for **50 hours**, after which the products were extracted from the organic phase (the added alkane layer) [2].

Key Results: This method achieved a **titer of 2.0 g/L of 1-Tetradecanol** [2] [3].

Another metabolic engineering strategy focused on producing **1-Tetradecanol** directly from glucose. This involved engineering the fatty acid biosynthesis pathway in *E. coli* by overexpressing a specific thioesterase (BTE), the native acyl-CoA ligase (FadD), and an acyl-CoA reductase (MAACR) [4]. This approach achieved a high yield of **0.134 g of fatty alcohol per g of consumed glucose**, with the final product being a mixture of 1-dodecanol and **1-tetradecanol** [4].

Key Experimental Data and Parameters

For the bio-production method from tetradecane, the following experimental conditions and outcomes were reported [2] [3]:

Parameter	Specification / Result
Production Organism	Recombinant <i>Escherichia coli</i>
Key Enzyme	CYP153A monooxygenase from <i>Marinobacter aquaeolei</i> VT8
Substrate	Tetradecane
Process Type	Whole-cell biotransformation, Fed-batch culture
Process Duration	50 hours
Reported Titer	2.0 g/L

For research and development purposes, **1-Tetradecanol** can also be synthesized on a smaller scale by the reduction of myristic acid esters using agents like **lithium aluminum hydride** [5].

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References

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